

# Technical Support Center: Recrystallization of 1-(4-Chloro-3-hydroxyphenyl)ethanone

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## Compound of Interest

Compound Name: 1-(4-Chloro-3-hydroxyphenyl)ethanone

CAS No.: 61124-56-9

Cat. No.: B1601679

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Document ID: TSC-REC-61124 | Version: 2.1 | Status: Active Target Molecule: **1-(4-Chloro-3-hydroxyphenyl)ethanone** (CAS: 61124-56-9) Synonyms: 4'-Chloro-3'-hydroxyacetophenone; 3'-Hydroxy-4'-chloroacetophenone.

## Executive Summary & Molecule Profile

This guide provides technical protocols for the purification of **1-(4-Chloro-3-hydroxyphenyl)ethanone**, a critical intermediate in the synthesis of kinase inhibitors and antifungal agents. Users frequently encounter difficulties due to the molecule's phenolic nature (susceptibility to oxidation) and its tendency to "oil out" rather than crystallize due to isomer impurities.

Property	Data	Technical Note
CAS Number	61124-56-9	Verify against CoA to ensure correct isomer.
Melting Point	103–104 °C	Sharp range indicates >98% purity. Broad range (<100°C) predicts oiling out.
pKa	~7.5–8.0	Phenolic proton is weakly acidic; avoid basic extraction during workup to prevent salt formation.
Solubility	High: EtOH, MeOH, EtOAcLow: Water, Hexane	"Like dissolves like" applies, but the hydroxyl group allows for aqueous-organic mixtures.

## Solvent Selection Matrix

Based on polarity matching and impurity rejection profiles.

Solvent System	Role	Suitability Rating	Mechanism of Action
Ethanol / Water (3:1 to 1:1)	Primary	★★★★★	Displacement: High solubility in hot EtOH; rapid solubility drop upon water addition and cooling. Excellent for removing inorganic salts.
Toluene	Alternative	★★★★★	Temperature Differential: High solubility at boiling (110°C), low at RT. Excellent for removing non-polar "tar" and over-chlorinated byproducts.
Ethyl Acetate / Hexane	Polishing	★★★	Anti-Solvent: Useful if the crude is very wet or oily. Requires careful addition of Hexane to avoid crashing out amorphous solids.

## Standard Operating Procedure (SOP)

Protocol ID: REC-4C3H-01 Objective: Purification of crude material (purity >85%) to crystalline solid (>98%).

### Phase A: Dissolution & Treatment

- Charge: Place crude **1-(4-Chloro-3-hydroxyphenyl)ethanone** in a round-bottom flask equipped with a magnetic stirrer and reflux condenser.

- Solvent Addition: Add Ethanol (95%) at a ratio of 3 mL per gram of crude.
- Heating: Heat to reflux (approx. 78°C).
  - Checkpoint: If solids remain, add Ethanol in 0.5 mL/g increments until fully dissolved.
- Decolorization (Optional but Recommended): If the solution is pink or dark brown (oxidized phenols), add Activated Charcoal (5 wt%). Reflux for 10 minutes.
- Hot Filtration: Filter the hot solution through a pre-warmed Celite pad to remove charcoal or mechanical impurities.

## Phase B: Crystallization[1]

- Anti-Solvent Addition: While keeping the filtrate near boiling, slowly add Deionized Water dropwise.
  - End Point: Stop adding water the moment a persistent turbidity (cloudiness) appears.
- Re-clarification: Add a few drops of hot Ethanol to just clear the turbidity.
- Controlled Cooling: Remove heat. Allow the flask to cool to room temperature undisturbed over 2 hours.
  - Critical Step: If the temperature drops too fast, the product may oil out. Wrap the flask in a towel to slow heat loss.
- Final Chilling: Once at room temperature, place in an ice bath (0–4°C) for 1 hour to maximize yield.

## Phase C: Isolation

- Filtration: Collect crystals via vacuum filtration (Buchner funnel).
- Washing: Wash the cake with a cold Ethanol/Water mixture (1:1 ratio, 0°C).
- Drying: Dry in a vacuum oven at 40°C for 12 hours. Ensure no solvent smell remains.

## Troubleshooting & FAQs

Direct solutions to common operator issues.

### Q1: The product separated as a dark oil at the bottom, not crystals. Why?

Diagnosis: "Oiling Out."<sup>[1]</sup> This occurs when the solution reaches the "liquid-liquid phase separation" boundary before it hits the crystallization boundary. It is common when the melting point is depressed by impurities (isomers) or the cooling is too rapid. Corrective Action:

- Re-heat the mixture until the oil redissolves.
- Seed: Add a tiny crystal of pure product (if available) or scratch the glass wall with a rod at the air-liquid interface.
- Add Solvent: Add slightly more Ethanol. A more dilute solution favors crystallization over oiling.
- Slower Cool: Do not use an ice bath. Let it cool to RT overnight.

### Q2: My crystals are pink/reddish. Is this a failure?

Diagnosis: Phenol Oxidation. Phenolic moieties oxidize to quinones (which are highly colored) upon exposure to air/light. Corrective Action:

- Prevention: Perform recrystallization under an inert atmosphere (Nitrogen/Argon).
- Remediation: In the next recrystallization, add a pinch of Sodium Bisulfite or Sodium Dithionite to the aqueous phase during dissolution. This acts as a reducing agent to bleach the color.

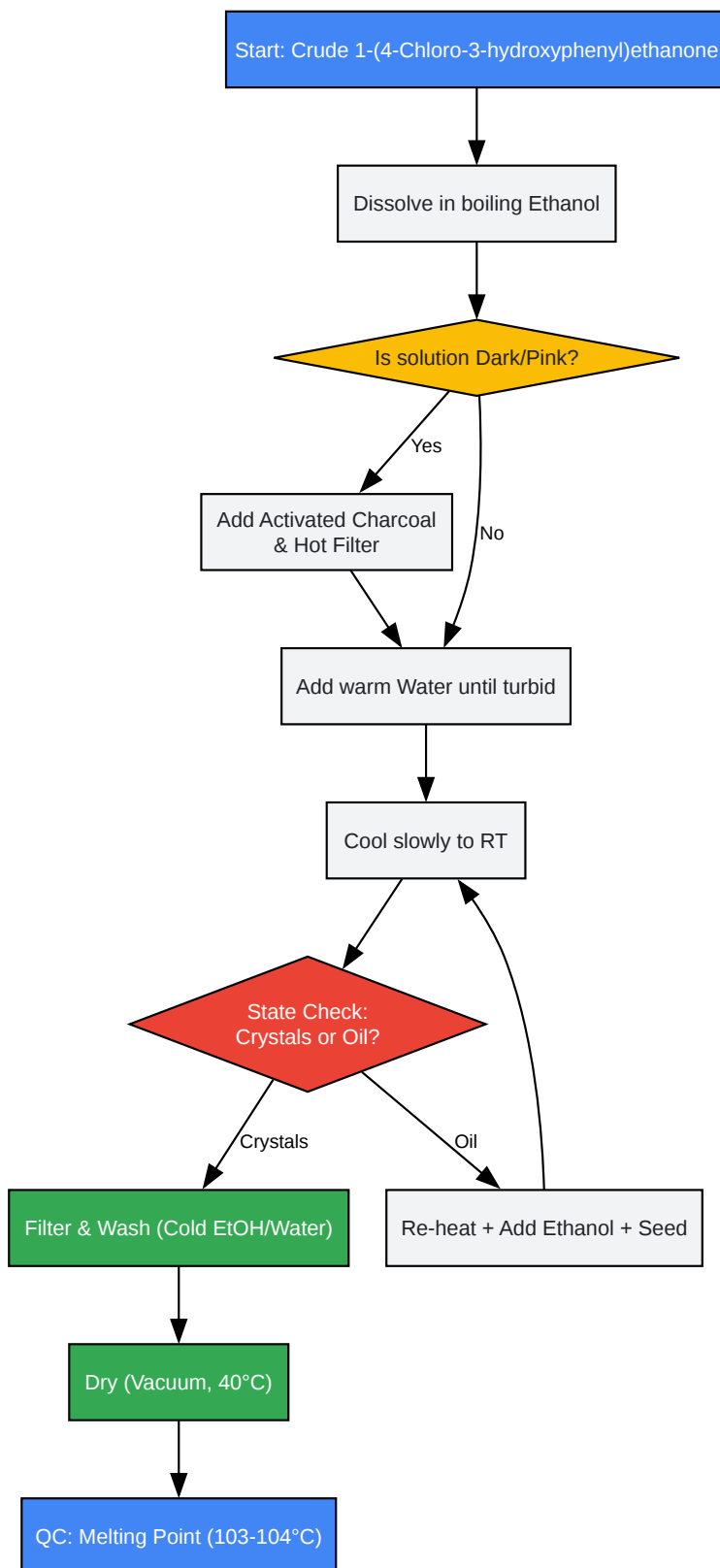
### Q3: The yield is very low (<50%).

Diagnosis: Product is too soluble in the mother liquor. Corrective Action:

- Concentrate the mother liquor (filtrate) by rotary evaporation to half its volume and repeat the cooling process to harvest a "second crop."

- Note: The second crop is usually less pure and should be analyzed separately.

## Logic Workflow (Process Map)



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Figure 1: Decision logic for the purification of phenolic acetophenones. Note the loop for correcting "oiling out" events.

## References

- ChemSynthesis. (2025). **1-(4-chloro-3-hydroxyphenyl)ethanone** - Physical Properties and Synthesis.[Link](#)
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- Google Patents. (2022). WO2022096755A2 - Crystallization of 4-hydroxyacetophenone from ethanol and ethyl acetate.[Link](#)
- BLD Pharm. (2025). Product Specification: **1-(4-Chloro-3-hydroxyphenyl)ethanone** (CAS 61124-56-9).[\[2\]Link](#)
- University of Rochester. (n.d.). Reagents & Solvents: Solvents for Recrystallization (General Principles).[Link](#)

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## Sources

- [1. Reagents & Solvents \[chem.rochester.edu\]](#)
- [2. 61124-56-9|1-\(4-Chloro-3-hydroxyphenyl\)ethanone|BLD Pharm \[bldpharm.com\]](#)
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